

Technical Monograph: 3-Iodo-2-methyl-4-hydroxypyridine

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Compound of Interest

Compound Name: 3-Iodo-2-methylpyridin-4-ol

Cat. No.: B13644639

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Synonyms, Synthesis, and Tautomeric Behavior in Drug Discovery

Executive Summary & Chemical Identity

3-Iodo-2-methyl-4-hydroxypyridine is a high-value heterocyclic scaffold used primarily as an intermediate in the synthesis of kinase inhibitors and antiviral agents.^{[1][2]} Its structural utility lies in the C3-iodine handle, which facilitates palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Sonogashira) to build complex biaryl systems, while the C4-oxygen functionality allows for hydrogen bond donor/acceptor modulation in active pharmaceutical ingredients (APIs).^{[1][2]}

Nomenclature and Synonyms

The naming of this compound is complicated by prototropic tautomerism. In solution and solid states, 4-hydroxypyridines exist predominantly as 4-pyridones.^{[1][2]} Researchers must query databases using both sets of nomenclature to ensure comprehensive results.

Category	Primary Synonym	Context
IUPAC (Hydroxy form)	3-Iodo-2-methylpyridin-4-ol	Formal naming; often used in catalogues.[1][2]
IUPAC (Keto form)	3-Iodo-2-methyl-4(1H)-pyridone	Physiologically relevant form. Most accurate for solution chemistry.[1][2]
Chemical Abstracts	4-Pyridinol, 3-iodo-2-methyl-	CAS Index Name.[1][2]
Common/Trade	3-Iodo-2-methyl-4-pyridone	Widely used in vendor catalogs.[1][2]
SMILES	<chem>CC1=NC=CC(=O)C1I</chem> (Keto)	For chemoinformatics search.[2]

Structural Dynamics: The Tautomerism Trap

Understanding the equilibrium between the pyridinol (aromatic) and pyridone (lactam) forms is critical for experimental design.[1][2] While the pyridinol form suggests O-nucleophilicity, the pyridone form (favored by

2-7 kcal/mol in polar solvents) dictates N-nucleophilicity and hydrogen bonding patterns.[1][2]

Tautomeric Equilibrium Diagram

The following diagram illustrates the proton shift that defines the reactivity profile.[1][2]

Figure 1: The tautomeric shift from 4-hydroxypyridine to 4-pyridone.[1][2] Note that N-alkylation is kinetically favored under standard basic conditions due to the pyridone prevalence.[1]

Physicochemical Profile

Data below represents the consensus values for the 4-pyridone tautomer, as it is the dominant species.

Property	Value	Note
Molecular Formula		-
Molecular Weight	235.02 g/mol	High iodine mass contribution. [1][2]
Appearance	Off-white to tan solid	Darkens upon light exposure (iodine liberation).[1][2]
Melting Point	225–230 °C (dec)	High MP due to intermolecular H-bonding (dimerization).[1][2]
Solubility	DMSO, DMF, MeOH (hot)	Poor solubility in non-polar solvents (, Hexanes).[1][2]
pKa	~3.2 (OH/NH), ~11.0 (NH removal)	Amphoteric nature.[2]

Synthetic Protocol: Regioselective Iodination

Core Directive: This protocol uses a "Self-Validating" workflow. The reaction progress is visually indicated by the consumption of iodine color, and the product is isolated via pH-controlled precipitation, minimizing chromatography.[1]

Mechanistic Rationale

Direct iodination of 2-methyl-4-pyridone is an Electrophilic Aromatic Substitution (EAS).[1][2]

- Activation: The C4-carbonyl/hydroxyl group strongly activates the ring.[1][2]
- Direction: The C3 position is ortho to the activating oxygen and meta to the ring nitrogen.[1][2] The C5 position is also available, but the C2-methyl group provides subtle steric differentiation, and careful stoichiometry prevents di-iodination (3,5-diiodo).[1][2]

Step-by-Step Methodology

Reagents:

- 2-Methyl-4-hydroxypyridine (Starting Material)[1][2][3]

- Iodine (

) [2][4][5]

- Potassium Iodide (KI) [2][5]

- Sodium Carbonate (

) [1][2][6]

- Water (

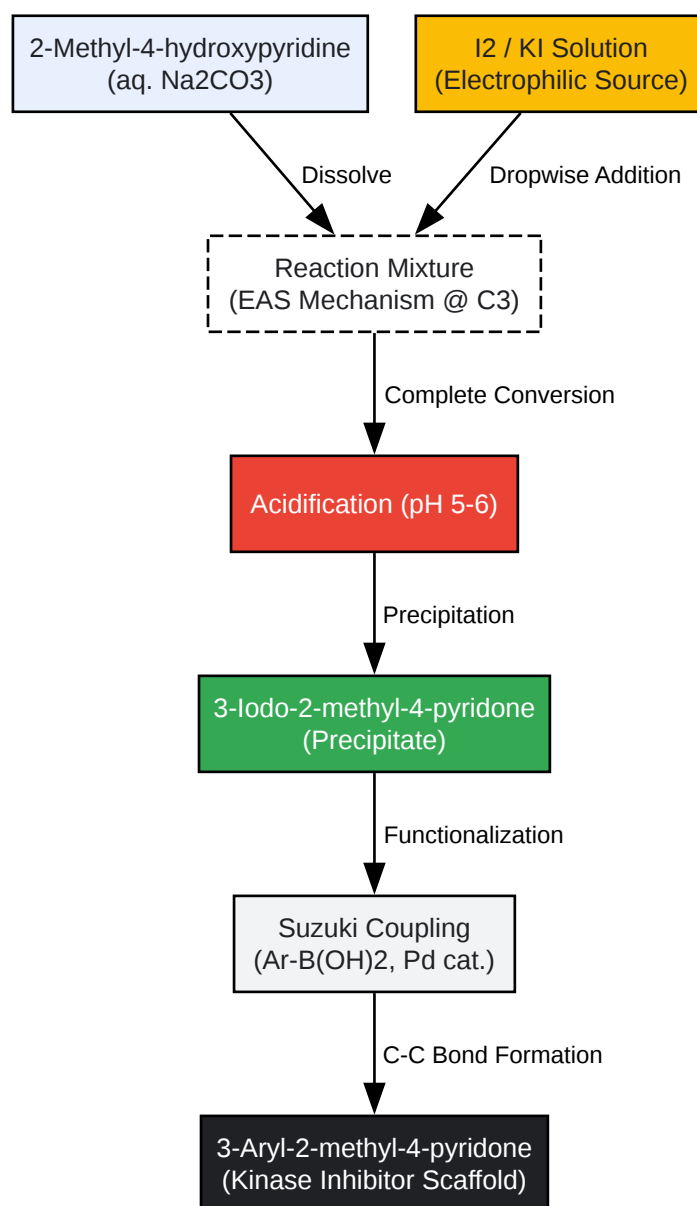
) [2]

Workflow:

- Solubilization: In a round-bottom flask, dissolve 2-methyl-4-hydroxypyridine (1.0 eq) and (1.1 eq) in water. Stir until a clear solution forms (formation of the sodium salt).
- Reagent Preparation: Separately, dissolve (1.0 eq) and KI (2.5 eq) in a minimal amount of water. Why? Iodine is insoluble in water; the complex is soluble.[1]
- Addition: Add the Iodine/KI solution dropwise to the pyridine solution at room temperature over 30 minutes.
 - Visual Check: The dark iodine color should fade as it reacts.[1][2]
- Reaction: Stir at room temperature for 2–4 hours. If the color persists, the reaction is complete.[1][2]
- Quenching & Isolation (The Critical Step):
 - Cool the mixture to 0–5 °C.

- Acidify carefully with glacial acetic acid or dilute HCl to pH 5–6.^{[1][2]}
- Observation: The product, 3-iodo-2-methyl-4-pyridone, will precipitate as an off-white solid (it is least soluble at its isoelectric point).^{[1][2]}
- Purification: Filter the solid, wash with cold water (to remove inorganic salts), and dry in a vacuum oven.

Synthesis & Reactivity Flowchart^{[1][2]}



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Figure 2: Workflow from precursor to isolated intermediate and downstream application.^{[1][2]}

Applications in Drug Discovery

The 3-iodo-2-methyl-4-hydroxypyridine scaffold is not merely an intermediate; it is a "privileged structure" for designing bioactive molecules.^{[1][2]}

Palladium-Catalyzed Couplings

The C3-Iodine bond is weaker than C3-Bromine, making this compound highly reactive toward oxidative addition by Palladium(0).^{[1][2]}

- Suzuki-Miyaura: Coupling with aryl boronic acids allows the installation of hydrophobic aromatic groups at C3, a common requirement for occupying the "gatekeeper" region of kinase enzymes.^[1]
- Sonogashira: Coupling with alkynes introduces rigid spacers.^{[1][2]}

N-Alkylation vs. O-Alkylation

When derivatizing the C4-position:

- Standard Base (
 , alkyl halide): Favors N-alkylation (formation of N-substituted pyridones).^{[1][2]}
- Silver Salts (
): Can force O-alkylation to generate 4-alkoxypyridines, though this is less common due to the thermodynamic stability of the pyridone.^{[1][2]}

Safety & Handling

- Light Sensitivity: Iodinated pyridines are photosensitive.^[2] Store in amber vials to prevent deiodination and radical formation.
- Inhalation: Pyridine derivatives are potential respiratory irritants.^{[1][2][7]} Handle in a fume hood.

- Waste: Aqueous waste from synthesis contains iodides and should be treated as halogenated waste; do not mix with strong oxidizers (risk of gas evolution).[2]

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